

Differentiating TFMPP from its Positional Isomers: A Comparative Guide for Researchers

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Compound of Interest

Compound Name:	1-(3-Trifluoromethylphenyl)piperazine hydrochloride
CAS No.:	16015-69-3
Cat. No.:	B1305295

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A comprehensive guide for researchers, scientists, and drug development professionals on the analytical differentiation, and the pharmacological and toxicological profiles of 1-(3-trifluoromethylphenyl)piperazine (3-TFMPP) and its ortho- (2-TFMPP) and para- (4-TFMPP) positional isomers.

Introduction

1-(3-trifluoromethylphenyl)piperazine, commonly known as TFMPP, is a psychoactive substance of the phenylpiperazine class.^{[1][2]} While the meta-isomer (3-TFMPP) is the most well-known and studied, its ortho- (2-TFMPP) and para- (4-TFMPP) positional isomers also exist. The differentiation of these isomers is crucial for forensic analysis, pharmacological research, and toxicological assessment, as the position of the trifluoromethyl group on the phenyl ring can significantly influence their chemical and biological properties. This guide provides a detailed comparison of these isomers, supported by experimental data from various analytical techniques, and an overview of their pharmacological and toxicological profiles.

Chemical Structures

The positional isomers of TFMPP share the same molecular formula ($C_{11}H_{13}F_3N_2$) and molecular weight (230.23 g/mol) but differ in the substitution pattern of the trifluoromethyl group on the phenyl ring.

- 2-TFMPP (ortho-TFMPP): 1-[2-(Trifluoromethyl)phenyl]piperazine
- 3-TFMPP (meta-TFMPP): 1-[3-(Trifluoromethyl)phenyl]piperazine
- 4-TFMPP (para-TFMPP): 1-[4-(Trifluoromethyl)phenyl]piperazine

Analytical Differentiation

Several analytical techniques can be employed to distinguish between the TFMPP isomers. Gas chromatography-mass spectrometry (GC-MS), high-performance liquid chromatography (HPLC), Fourier-transform infrared spectroscopy (FT-IR), and nuclear magnetic resonance (NMR) spectroscopy are the most common methods.

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful tool for separating and identifying volatile and semi-volatile compounds. While the electron ionization (EI) mass spectra of the TFMPP isomers are very similar, making differentiation based on fragmentation patterns alone challenging, their chromatographic separation is achievable.

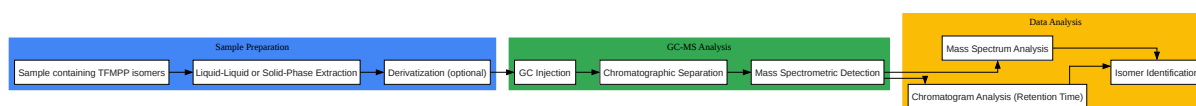
Table 1: GC-MS Data for TFMPP Isomers

Isomer	Elution Order	Key Mass Spectral Fragments (m/z)
2-TFMPP	1	230 (M+), 188, 159, 145, 119
3-TFMPP	2	230 (M+), 188, 159, 145, 119
4-TFMPP	3	230 (M+), 188, 159, 145, 119

Note: The mass spectral fragmentation patterns are nearly identical for all three isomers under standard EI conditions. Differentiation relies primarily on chromatographic separation.

A typical GC-MS method for the analysis of TFMPP isomers involves:

- Gas Chromatograph: Agilent 6890N GC system (or equivalent).
- Column: Rtx-200 (100% trifluoropropyl methyl polysiloxane) capillary column (e.g., 30 m x 0.25 mm i.d., 0.25 μ m film thickness).
- Carrier Gas: Helium at a constant flow rate (e.g., 1 mL/min).
- Inlet: Splitless injection at 250 °C.
- Oven Temperature Program: Initial temperature of 70 °C, hold for 2 minutes, then ramp to 270 °C at 20 °C/min.
- Mass Spectrometer: Agilent 5975C mass selective detector (or equivalent).
- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Mass Range: 40-500 amu.



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Caption: General workflow for the differentiation of TFMPP isomers using GC-MS.

High-Performance Liquid Chromatography (HPLC)

HPLC is another effective technique for separating the TFMPP isomers. The choice of stationary phase, mobile phase composition, and detector are critical for achieving optimal separation.

Table 2: HPLC Data for TFMPP Isomers

Isomer	Retention Time (min)
2-TFMPP	Data not available in comparative studies
3-TFMPP	Data not available in comparative studies
4-TFMPP	Data not available in comparative studies

Note: While HPLC is a viable separation technique, specific comparative retention time data for all three isomers under a single method is not readily available in the reviewed literature.

A potential HPLC method for separating TFMPP isomers could be:

- HPLC System: Standard HPLC system with a UV detector.
- Column: C18 reverse-phase column (e.g., 250 mm x 4.6 mm, 5 μ m particle size).
- Mobile Phase: A mixture of acetonitrile and a buffer (e.g., ammonium acetate) in an isocratic or gradient elution.
- Flow Rate: 1.0 mL/min.
- Detection: UV detection at a wavelength of approximately 254 nm.

Fourier-Transform Infrared Spectroscopy (FT-IR)

FT-IR spectroscopy can differentiate positional isomers based on their unique vibrational modes, particularly in the "fingerprint region" (1500-600 cm^{-1}).

Table 3: Key FT-IR Absorption Bands for 3-TFMPP

Wavenumber (cm ⁻¹)	Assignment
3300-2800	C-H stretching (aliphatic and aromatic)
1600-1450	C=C stretching (aromatic)
1325	C-F stretching (trifluoromethyl group)
1250-1000	C-N stretching

Note: Specific, comparative FT-IR data for 2-TFMPP and 4-TFMPP is limited in the available literature.

- Spectrometer: A standard FT-IR spectrometer.
- Sample Preparation: Samples can be analyzed as a thin film on a KBr pellet or using an Attenuated Total Reflectance (ATR) accessory.
- Spectral Range: 4000-400 cm⁻¹.
- Resolution: 4 cm⁻¹.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed structural information and is an excellent tool for the unambiguous identification of positional isomers. The chemical shifts of the aromatic protons and carbons are particularly informative.

Table 4: ¹H and ¹³C NMR Chemical Shifts (δ, ppm) for 3-TFMPP in CDCl₃

Position	¹ H NMR	¹³ C NMR
Phenyl C1	-	151.2
Phenyl C2	7.15 (d)	111.9
Phenyl C3	-	131.5 (q)
Phenyl C4	7.35 (t)	115.8
Phenyl C5	7.08 (d)	129.2
Phenyl C6	7.12 (s)	119.3
Piperazine C2'/C6'	3.25 (t)	49.0
Piperazine C3'/C5'	3.10 (t)	50.4
-CF ₃	-	124.5 (q)

Note: Comprehensive, directly comparable NMR data for 2-TFMPP and 4-TFMPP was not available in the reviewed literature.

- Spectrometer: A high-field NMR spectrometer (e.g., 400 MHz or higher).
- Solvent: Deuterated chloroform (CDCl₃) or other suitable deuterated solvent.
- Techniques: ¹H NMR, ¹³C NMR, and 2D correlation experiments (e.g., COSY, HSQC, HMBC) for full structural assignment.

Pharmacological and Toxicological Profiles

The pharmacological and toxicological effects of TFMPP isomers are primarily related to their interactions with serotonin receptors.[3]

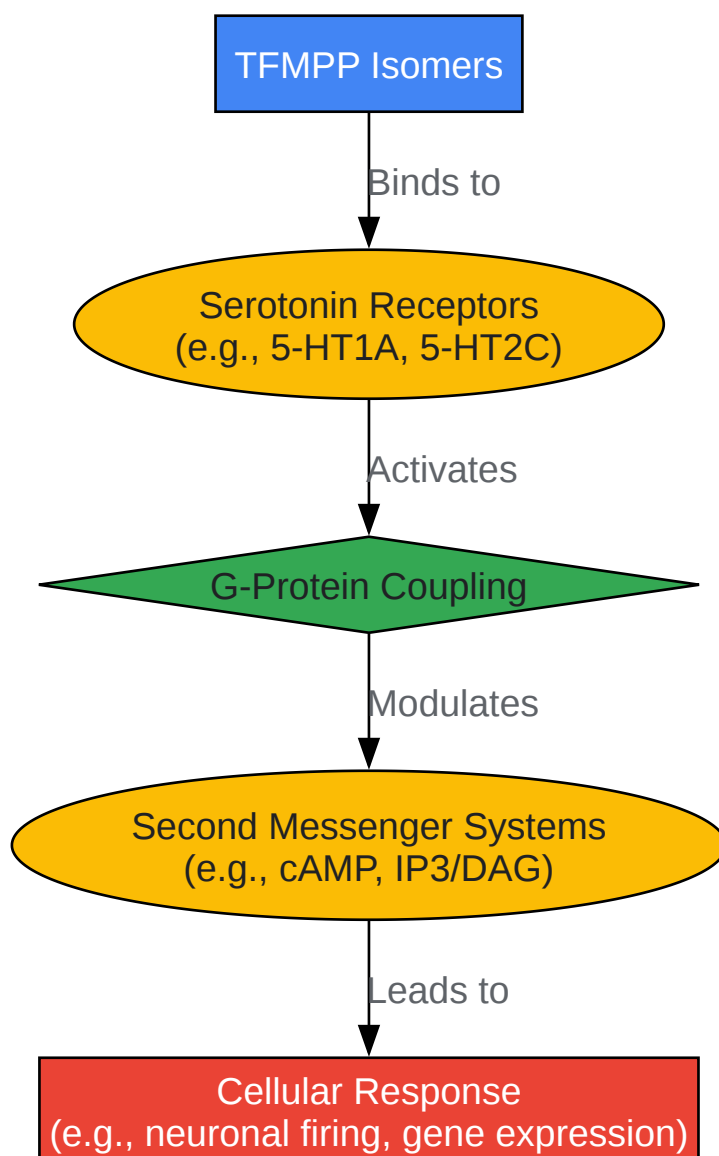
Receptor Binding and Functional Activity

3-TFMPP is known to act as a non-selective serotonin receptor agonist, with notable activity at 5-HT_{1a}, 5-HT_{1e}, 5-HT_{2a}, and 5-HT_{2c} receptors.[3] It also acts as a serotonin reuptake inhibitor. [3] Comparative data on the receptor binding and functional activity of the ortho- and para-isomers are scarce.

Table 5: Serotonin Receptor Binding Affinities (K_i, nM) for 3-TFMPP

Receptor	K _i (nM)
5-HT _{1a}	215
5-HT _{1e}	132
5-HT _{2a}	265
5-HT _{2C}	62

Note: This data is for 3-TFMPP. Comparative data for 2-TFMPP and 4-TFMPP is not readily available.



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Caption: Simplified signaling pathway of TFMPP at serotonin receptors.

Metabolism

3-TFMPP is metabolized in the liver primarily by cytochrome P450 enzymes, including CYP2D6, CYP1A2, and CYP3A4.[4] The main metabolic pathways involve hydroxylation of the aromatic ring and N-dealkylation of the piperazine ring.[5] Comparative metabolic studies of the ortho- and para- isomers have not been extensively reported.

Toxicology

The toxicity of 3-TFMPP is associated with its potent effects on the serotonin system, which can lead to adverse effects such as anxiety, agitation, and in severe cases, serotonin syndrome.[6] In vitro studies have shown that 3-TFMPP can induce cytotoxicity in liver cells.[1]

Table 6: In Vitro Cytotoxicity (IC₅₀) of 3-TFMPP in HepaRG cells

Cell Line	IC ₅₀ (mM)
HepaRG	0.45

Note: This data is for 3-TFMPP. Comparative in vitro toxicity data for 2-TFMPP and 4-TFMPP is not available.

Conclusion

The differentiation of TFMPP positional isomers is essential for accurate identification and characterization in various scientific disciplines. While GC-MS can chromatographically separate the isomers, their mass spectra are nearly identical. FT-IR and NMR spectroscopy offer more definitive structural elucidation. The pharmacological and toxicological profiles of 3-TFMPP are relatively well-documented, highlighting its activity as a serotonin receptor agonist. However, a significant data gap exists for the ortho- and para-isomers. Further research is warranted to fully characterize the analytical, pharmacological, and toxicological properties of 2-TFMPP and 4-TFMPP to better understand their potential effects and to aid in their unambiguous identification.

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